

L-741,626: Application Notes and Protocols for Rodent Behavioral Models

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Compound of Interest

Compound Name:	L-741671
CAS No.:	187724-85-2
Cat. No.:	B1674071

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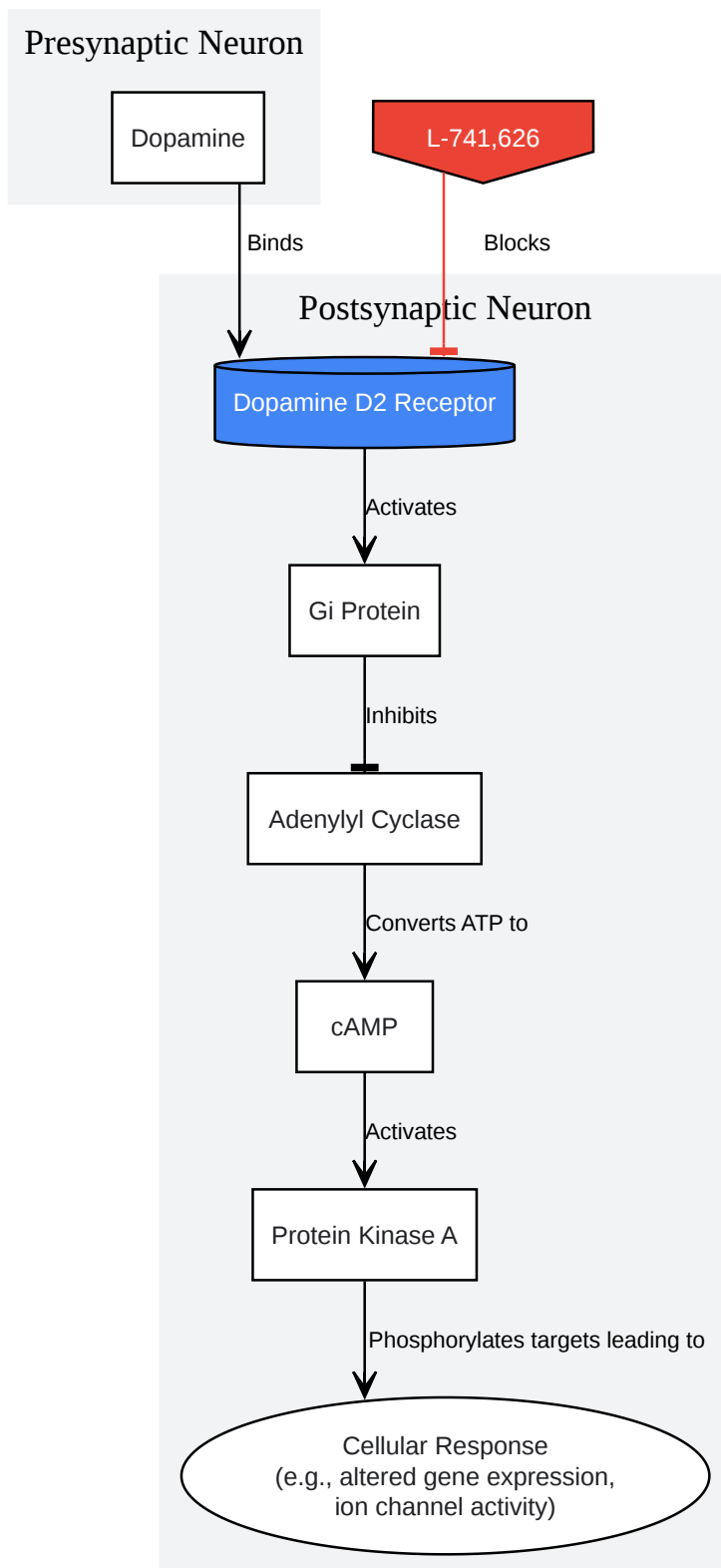
These application notes provide a comprehensive overview of the use of L-741,626, a selective dopamine D2 receptor antagonist, in various rodent behavioral models. The information is intended to guide researchers in designing and executing experiments to investigate the behavioral effects of this compound.

Mechanism of Action

L-741,626 acts as a potent and selective antagonist for the dopamine D2 receptor.^[1] It displays significantly lower affinity for D3 and D4 receptors, making it a valuable tool for isolating the role of D2 receptor signaling in complex behaviors.^{[1][2]} The primary mechanism of action involves blocking the binding of dopamine to postsynaptic D2 receptors, thereby modulating downstream signaling pathways involved in motor control, motivation, and cognition.

Dopamine D2 Receptor Signaling Pathway

The following diagram illustrates the canonical dopamine D2 receptor signaling pathway and the point of intervention for L-741,626.



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Figure 1: Dopamine D2 Receptor Signaling Pathway and L-741,626 Inhibition.

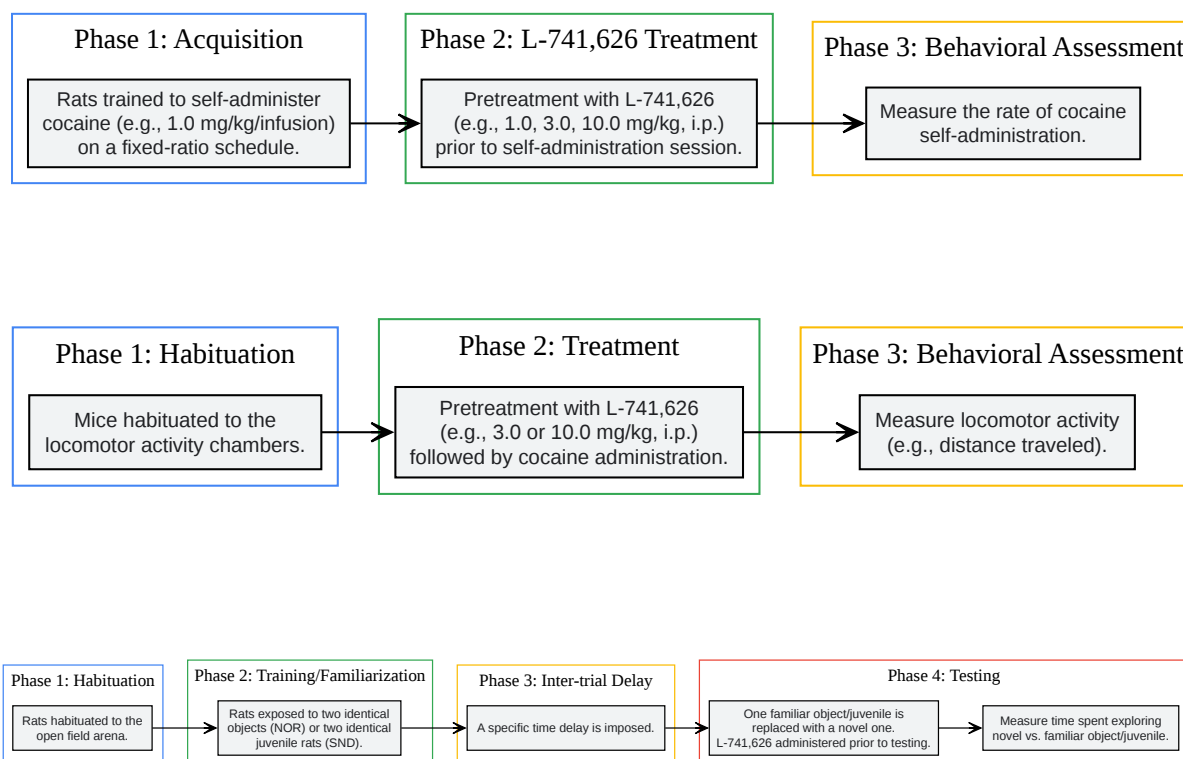
Application in Rodent Behavioral Models

L-741,626 has been employed in a variety of rodent behavioral paradigms to elucidate the role of dopamine D2 receptors in addiction, psychosis, and cognitive function.

Models of Addiction and Reward

a) Cocaine Self-Administration: This model assesses the reinforcing properties of drugs of abuse. L-741,626 has been shown to modulate cocaine self-administration in rats, suggesting an important role for D2 receptors in the rewarding effects of cocaine.[2]

Experimental Protocol: Cocaine Self-Administration



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References

- [1. rndsystems.com \[rndsystems.com\]](https://www.rndsystems.com)
- [2. Role of Dopamine D2-like Receptors in Cocaine Self-Administration: Studies with D2 Receptor Mutant Mice and Novel D2 Receptor Antagonists - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/31111111/)
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